

Introduction: Unveiling 1-Benzoylpyrrolidine-2,5-dione

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Compound of Interest

Compound Name: **1-Benzoylpyrrolidine-2,5-dione**

Cat. No.: **B1596287**

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1-Benzoylpyrrolidine-2,5-dione, also widely known as N-Benzoylsuccinimide, is a key organic compound featuring a succinimide ring acylated with a benzoyl group. This structure imparts unique chemical properties that make it a valuable reagent and building block in synthetic and medicinal chemistry. The pyrrolidine-2,5-dione (succinimide) core is a privileged scaffold found in numerous biologically active molecules, recognized for its role in developing anticonvulsant, anti-inflammatory, and anticancer agents.^{[1][2][3]} The addition of the N-benzoyl group significantly influences the molecule's reactivity, creating a highly effective acyl-transfer agent.^{[4][5]}

A critical feature of N-acylsuccinimides like **1-benzoylpyrrolidine-2,5-dione** is the inherent strain and distortion of the amide bond. X-ray diffraction studies have revealed a significant twist in the N–C(O) amide bond, which disrupts typical amide resonance and destabilizes the ground state.^[6] This "half-twist" of the amide bond activates the N–C bond, rendering the molecule a superior acyl electrophile for a variety of transformations, including cross-coupling reactions.^{[4][6]} This guide provides a comprehensive overview of its fundamental properties, synthesis, reactivity, and applications, offering field-proven insights for its effective utilization in research and development.

Physicochemical and Structural Properties

1-Benzoylpyrrolidine-2,5-dione is typically a white crystalline powder under standard conditions.^[7] Its core properties are summarized below, providing essential data for experimental design and handling.

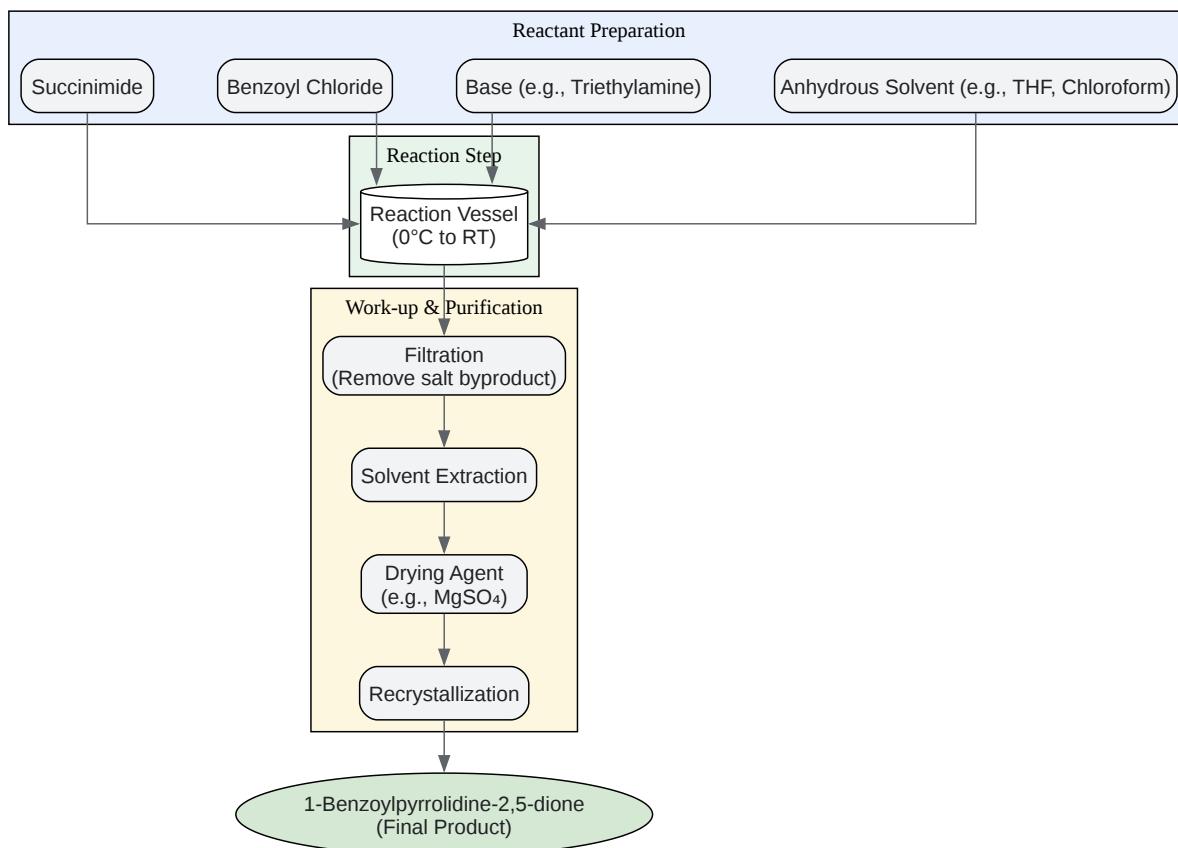
Property	Value	Source(s)
CAS Number	6343-27-7	[7] [8] [9] [10]
Molecular Formula	C ₁₁ H ₉ NO ₃	[7] [9]
Molecular Weight	203.19 g/mol	[9] [11]
IUPAC Name	1-benzoylpyrrolidine-2,5-dione	[7] [10] [12]
Synonyms	N-Benzoylsuccinimide	[9] [12]
Physical Form	Crystals or powder	[7] [8]
Appearance	White	[7]
Melting Point	122.0-132.0 °C	[7]
Purity	≥95-98% (typical commercial grades)	[8] [9]
Storage Conditions	Room Temperature, Sealed in dry conditions	[8] [9]
Topological Polar Surface Area (TPSA)	54.45 Å ²	[9]
logP	0.9758	[9]

Synthesis and Mechanistic Insight

The primary synthesis route for **1-benzoylpyrrolidine-2,5-dione** involves the direct nucleophilic acyl substitution of an acyl chloride with succinimide.[\[6\]](#) This method is efficient and straightforward, leveraging the nucleophilicity of the succinimide nitrogen and the electrophilicity of the benzoyl chloride carbonyl carbon.

General Synthesis Workflow

The diagram below illustrates the typical laboratory-scale synthesis of **1-Benzoylpyrrolidine-2,5-dione**.

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Caption: Workflow for the synthesis of **1-Benzoylpyrrolidine-2,5-dione**.

Detailed Experimental Protocol: Synthesis of 1-Benzoylpyrrolidine-2,5-dione

This protocol describes a representative procedure based on the acylation of succinimide.

Materials:

- Succinimide
- Benzoyl chloride
- Triethylamine (or another suitable base)
- Anhydrous Tetrahydrofuran (THF) or Chloroform
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Ethanol (for recrystallization)
- Standard laboratory glassware, magnetic stirrer, and ice bath

Procedure:

- Reactant Setup: In a round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen), dissolve succinimide in anhydrous THF.
- Base Addition: Add triethylamine to the solution. The base acts as a scavenger for the HCl generated during the reaction.
- Acylation: Cool the flask in an ice bath to 0°C. Add benzoyl chloride dropwise to the stirred solution over 15-20 minutes.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 4-6 hours or until TLC analysis indicates the

consumption of starting material.

- Work-up:
 - Filter the reaction mixture to remove the triethylamine hydrochloride salt that has precipitated.
 - Transfer the filtrate to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous MgSO₄.
- Purification:
 - Filter off the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
 - Recrystallize the crude solid from a suitable solvent system, such as ethanol, to yield pure **1-benzoylpyrrolidine-2,5-dione** as a crystalline solid.
- Characterization: Confirm the identity and purity of the product using analytical techniques such as ¹H NMR, ¹³C NMR, FT-IR, and melting point analysis.

Reactivity and Chemical Behavior

The chemical utility of **1-benzoylpyrrolidine-2,5-dione** stems from its function as a potent acylating agent. The succinimide moiety serves as an effective leaving group, facilitating the transfer of the benzoyl group to various nucleophiles.

Acyl Transfer to Nucleophiles

The compound readily acylates primary and secondary amines to form amides.^[13] This reactivity is crucial for peptide synthesis and the modification of amine-containing molecules.^[14] The reaction proceeds via a nucleophilic acyl substitution mechanism where the amine attacks the highly electrophilic benzoyl carbonyl carbon.

Caption: General acylation reaction of an amine with **1-benzoylpyrrolidine-2,5-dione**.

Role in Cross-Coupling Reactions

A significant advancement in the application of N-acylsuccinimides is their use as acyl-transfer reagents in transition-metal-catalyzed cross-coupling reactions. Specifically, they are effective in palladium-catalyzed Suzuki-Miyaura reactions for the synthesis of ketones.^{[4][5]} The ground state destabilization of the amide bond allows for selective oxidative addition of the palladium catalyst into the N–C(O) bond, a step that is typically challenging with conventional, stable amides.^{[4][6]} This methodology offers a user-friendly and stable alternative to other acylating agents like acyl chlorides.^{[4][5]}

Applications in Drug Development and Medicinal Chemistry

While specific therapeutic applications of **1-benzoylpyrrolidine-2,5-dione** itself are not extensively documented, its core scaffold, pyrrolidine-2,5-dione, is a cornerstone in medicinal chemistry.^[1] Derivatives of this scaffold are known to exhibit a wide range of biological activities.

- **Anticonvulsant Agents:** The succinimide ring is a classic pharmacophore for anticonvulsant drugs, with derivatives showing efficacy in various seizure models.^[3]
- **Anti-inflammatory Agents:** Recent research has focused on synthesizing pyrrolidine-2,5-dione derivatives as multi-target anti-inflammatory agents, showing inhibition of COX-1/2 and 5-lipoxygenase.^[15]
- **Cancer Research:** The scaffold is being explored for developing novel anticancer therapeutics, including inhibitors of indoleamine 2,3-dioxygenase-1 (IDO1), an important target in immuno-oncology.^[16]

The utility of **1-benzoylpyrrolidine-2,5-dione** in this field lies in its capacity as a versatile synthetic intermediate. Its ability to participate in C-C bond-forming reactions like the Suzuki-Miyaura coupling allows for the construction of complex ketone-containing molecules, which are themselves important pharmacophores in various drug classes.^{[4][5][17]}

Safety and Handling

1-Benzoylpyrrolidine-2,5-dione should be handled with appropriate laboratory precautions. It is classified with the GHS07 pictogram, indicating it can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[8\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat. Use in a well-ventilated area or under a chemical fume hood.
- Handling: Avoid breathing dust. Avoid contact with skin and eyes.
- Storage: Keep the container tightly closed in a dry and well-ventilated place.

Always consult the most current Safety Data Sheet (SDS) from the supplier before handling the compound.

Conclusion

1-Benzoylpyrrolidine-2,5-dione is more than a simple chemical; it is a strategically activated acylating agent with significant potential in organic synthesis and drug discovery. Its unique structural feature—a twisted amide bond—renders it highly reactive under controlled conditions, enabling efficient acyl transfer and participation in modern cross-coupling methodologies. For researchers and drug development professionals, understanding the fundamental properties and reactivity of this compound opens avenues for the synthesis of novel amides, complex ketones, and diverse molecular architectures with potential therapeutic value.

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